

An In-depth Technical Guide to 5-Bromo-2-hydroxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-hydroxy-4-methoxybenzaldehyde

CAS No.: 57543-36-9

Cat. No.: B188479

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Abstract

5-Bromo-2-hydroxy-4-methoxybenzaldehyde (CAS No. 57543-36-9) is a substituted aromatic aldehyde that serves as a highly functionalized and valuable intermediate in organic synthesis. Its unique arrangement of an aldehyde, a hydroxyl group, a methoxy group, and a bromine atom on the benzene ring imparts a specific reactivity profile, making it a key building block for the synthesis of complex molecules. This guide provides a comprehensive technical overview of its chemical properties, spectroscopic profile, synthesis, reactivity, and potential applications, with a focus on its utility for researchers in drug discovery and materials science.

Core Chemical Identity and Physicochemical Properties

5-Bromo-2-hydroxy-4-methoxybenzaldehyde is a polysubstituted benzaldehyde derivative. The hydroxyl group at position 2 and the methoxy group at position 4 act as strong activating, ortho-, para-directing groups, influencing the molecule's reactivity. The bromine at position 5

provides a site for cross-coupling reactions, while the aldehyde group is amenable to a wide range of nucleophilic additions and condensation reactions.

Molecular Structure

Caption: 2D structure of **5-Bromo-2-hydroxy-4-methoxybenzaldehyde**.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **5-Bromo-2-hydroxy-4-methoxybenzaldehyde**.

Property	Value	Source(s)
CAS Number	57543-36-9	[1]
Molecular Formula	C ₈ H ₇ BrO ₃	[2][3]
Molecular Weight	231.04 g/mol	[2][3]
Appearance	Solid (form may vary)	N/A
Melting Point	63-64 °C	[2][3]
Boiling Point	312.7 ± 37.0 °C (Predicted)	[2][3]
Density	1.653 ± 0.06 g/cm ³ (Predicted)	[2][3]
pKa	7.24 ± 0.23 (Predicted)	[2][3]
XLogP3	2.2	[2]

Spectroscopic Profile

While comprehensive experimental spectra for this specific isomer are not widely published, its spectroscopic characteristics can be reliably predicted based on its structure and data from closely related isomers.

¹H NMR Spectroscopy (Expected)

In a typical deuterated solvent like CDCl₃, the proton NMR spectrum is expected to show the following signals:

- Phenolic Hydroxyl (-OH): A broad singlet, typically downfield (>10 ppm), resulting from intramolecular hydrogen bonding with the adjacent aldehyde's carbonyl oxygen. Its chemical shift can be concentration-dependent.
- Aldehyde Proton (-CHO): A sharp singlet between δ 9.5-10.5 ppm.
- Aromatic Protons: Two singlets in the aromatic region (δ 6.5-8.0 ppm). The proton at C6 will be deshielded by the adjacent aldehyde group, appearing further downfield than the proton at C3.
- Methoxy Protons (-OCH₃): A sharp singlet around δ 3.8-4.0 ppm, integrating to three protons.

¹³C NMR Spectroscopy (Expected)

The proton-decoupled ¹³C NMR spectrum is expected to display 8 distinct signals:

- Aldehyde Carbonyl: δ 190-196 ppm.
- Aromatic Carbons: Six signals in the δ 100-165 ppm range. The carbon atoms directly attached to oxygen (C2, C4) will be the most downfield in this region. The carbon attached to bromine (C5) will appear around δ 110-115 ppm.
- Methoxy Carbon: A signal around δ 55-60 ppm.

Infrared (IR) Spectroscopy (Expected)

The IR spectrum provides key information about the functional groups present.^[4]

- O-H Stretch: A broad absorption band from 3100-3400 cm⁻¹, characteristic of the phenolic hydroxyl group.
- C-H Stretch (Aromatic/Aldehydic): Aromatic C-H stretches appear just above 3000 cm⁻¹. The aldehydic C-H stretch will present as two weak bands around 2850 cm⁻¹ and 2750 cm⁻¹.
- C=O Stretch (Aldehyde): A strong, sharp absorption band around 1650-1670 cm⁻¹. This frequency is lowered from a typical aldehyde due to conjugation with the aromatic ring and intramolecular hydrogen bonding with the ortho-hydroxyl group.

- C=C Stretch (Aromatic): Medium to weak absorptions in the 1450-1600 cm^{-1} region.
- C-O Stretch: Strong bands for the aryl ether and phenol C-O bonds are expected between 1200-1300 cm^{-1} .

Mass Spectrometry (MS)

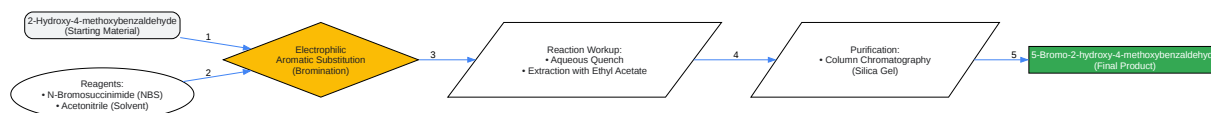
Electron Ionization (EI) mass spectrometry would be expected to show a distinct molecular ion peak. A key feature will be the isotopic pattern for bromine.

- Molecular Ion (M^+): A pair of peaks of nearly equal intensity at m/z 230 and 232, corresponding to the ^{79}Br and ^{81}Br isotopes, respectively.[5]
- Key Fragments: Common fragmentation patterns would include the loss of a hydrogen atom ($[\text{M}-\text{H}]^+$), the loss of the aldehyde group ($[\text{M}-\text{CHO}]^+$), and the loss of a methyl group from the methoxy function ($[\text{M}-\text{CH}_3]^+$).

Synthesis and Purification

The synthesis of **5-Bromo-2-hydroxy-4-methoxybenzaldehyde** is typically achieved through the electrophilic bromination of its precursor, 2-hydroxy-4-methoxybenzaldehyde. The existing hydroxyl and methoxy groups are strong activating ortho-, para-directing groups. Since the position para to the hydroxyl group is occupied by the methoxy group, and the position ortho to the hydroxyl is occupied by the aldehyde, the incoming electrophile (Br^+) is directed to the remaining activated position, which is ortho to the methoxy group and meta to the aldehyde (C5).

Proposed Synthetic Workflow



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Caption: Proposed workflow for the synthesis of the title compound.

Experimental Protocol: Bromination

This protocol is a representative procedure based on established methods for selective bromination of activated aromatic rings.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-hydroxy-4-methoxybenzaldehyde (1 equivalent) in a suitable solvent such as acetonitrile or dichloromethane under an inert atmosphere (e.g., nitrogen).
- **Reagent Addition:** Cool the solution to 0 °C using an ice bath. Add N-Bromosuccinimide (NBS) (1.05 equivalents) portion-wise over 15-20 minutes, ensuring the temperature remains below 5 °C. Using NBS instead of elemental bromine (Br₂) is a milder and more selective method that minimizes the formation of dibrominated byproducts.
- **Reaction Monitoring:** Allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, quench the reaction by adding cold water. Transfer the mixture to a separatory funnel and extract the product into an organic solvent like ethyl acetate (3x volumes).

- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **5-Bromo-2-hydroxy-4-methoxybenzaldehyde**.

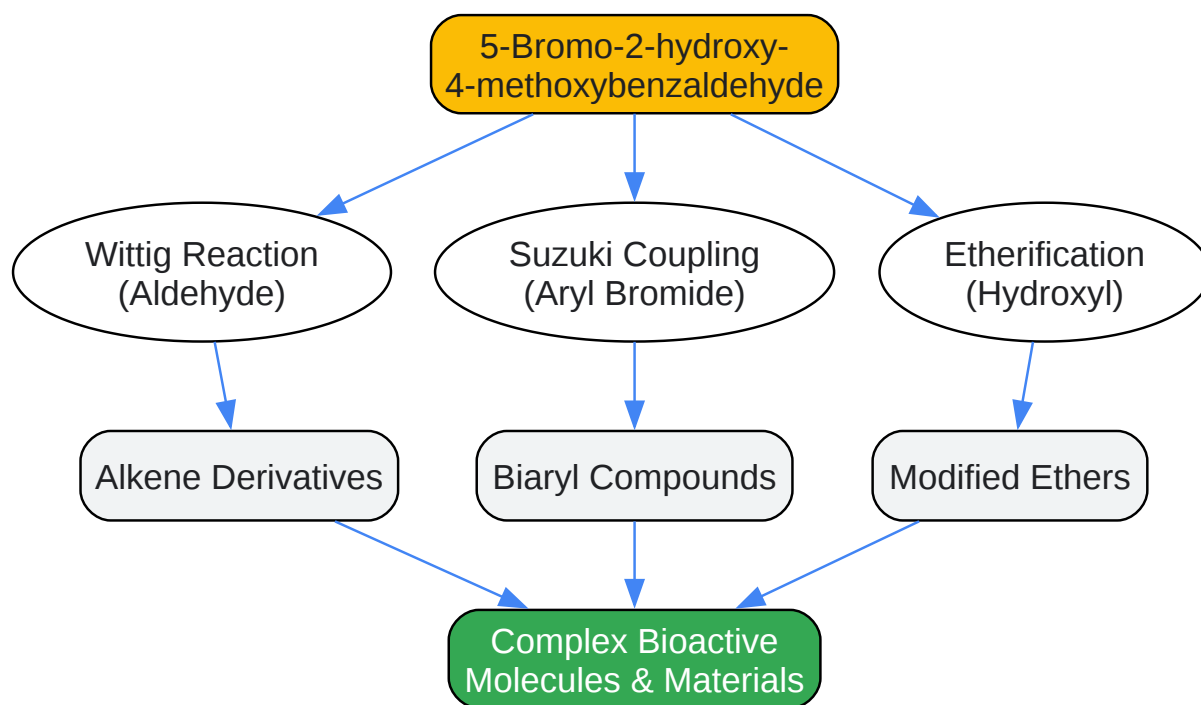
Chemical Reactivity and Applications in Drug Development

The strategic placement of multiple functional groups makes this compound a versatile synthon.

- Aldehyde Group: This group is a primary site for reactivity. It readily undergoes nucleophilic addition, Wittig reactions, and condensation reactions (e.g., Knoevenagel, Claisen-Schmidt) to extend the carbon skeleton or introduce new functionalities.^[6] For example, condensation with acetophenones can yield chalcones, which are precursors to flavonoids and other bioactive scaffolds.
- Phenolic Hydroxyl Group: The hydroxyl group can be alkylated to form ethers or acylated to form esters, allowing for the modification of solubility and electronic properties. Its acidity also allows it to participate in base-catalyzed reactions.
- Aryl Bromide: The bromine atom is an excellent handle for transition-metal-catalyzed cross-coupling reactions, such as Suzuki, Stille, Heck, and Sonogashira couplings. This enables the straightforward introduction of alkyl, aryl, or alkynyl substituents at the C5 position, providing a powerful tool for library synthesis in drug discovery programs.

While studies on this specific isomer are emerging, the biological activities of its close isomers provide strong rationale for its investigation in drug development. The related compound 2-Bromo-5-hydroxy-4-methoxybenzaldehyde has been shown to exhibit potent anti-inflammatory effects by inhibiting the NF- κ B and MAPK signaling pathways in macrophage cell lines.^[7] Furthermore, other brominated salicylaldehydes are key intermediates in the synthesis of drugs like Crisaborole, a PDE4 inhibitor for atopic dermatitis, and have been used to develop inhibitors of cancer-related proteins.^[8] The structural similarity suggests that **5-Bromo-2-hydroxy-4-methoxybenzaldehyde** is a prime candidate for similar biological screening and as a scaffold for novel therapeutic agents.

Role as a Synthetic Intermediate



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Caption: Reactivity and pathways to complex molecular scaffolds.

Safety, Handling, and Storage

As a brominated aromatic aldehyde, **5-Bromo-2-hydroxy-4-methoxybenzaldehyde** requires careful handling. Safety data for close isomers indicate that it should be treated as an irritant.^[9]^[10]

- Hazard Classification: Expected to be classified as causing skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335).
- Handling Precautions:
 - Use only in a well-ventilated area, preferably within a chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.

- Avoid breathing dust. Minimize dust generation during handling.
- Wash hands thoroughly after handling.
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
 - Skin: Wash off immediately with plenty of soap and water. Get medical attention if irritation develops.
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Recommended storage is under an inert gas (nitrogen or argon) at 2-8°C to ensure long-term stability.[2]

Conclusion

5-Bromo-2-hydroxy-4-methoxybenzaldehyde is a synthetically versatile building block with significant potential for the development of novel pharmaceuticals and functional materials. Its distinct functional groups offer multiple avenues for chemical modification, enabling access to a wide array of complex molecular architectures. The established biological activity of its isomers further underscores its value as a scaffold for discovering new therapeutic agents, particularly in the anti-inflammatory and oncology fields. Proper adherence to safety protocols is essential when handling this reactive compound.

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